

# Commercial Suppliers and Technical Guide for Hexyl 4-hydroxybenzoate-d4

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## Compound of Interest

Compound Name: Hexyl 4-hydroxybenzoate-d4

Cat. No.: B1164434

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For researchers, scientists, and drug development professionals utilizing **Hexyl 4-hydroxybenzoate-d4** as an internal standard, this technical guide provides a comprehensive overview of commercial suppliers, key product specifications, and a detailed experimental protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Commercial Availability

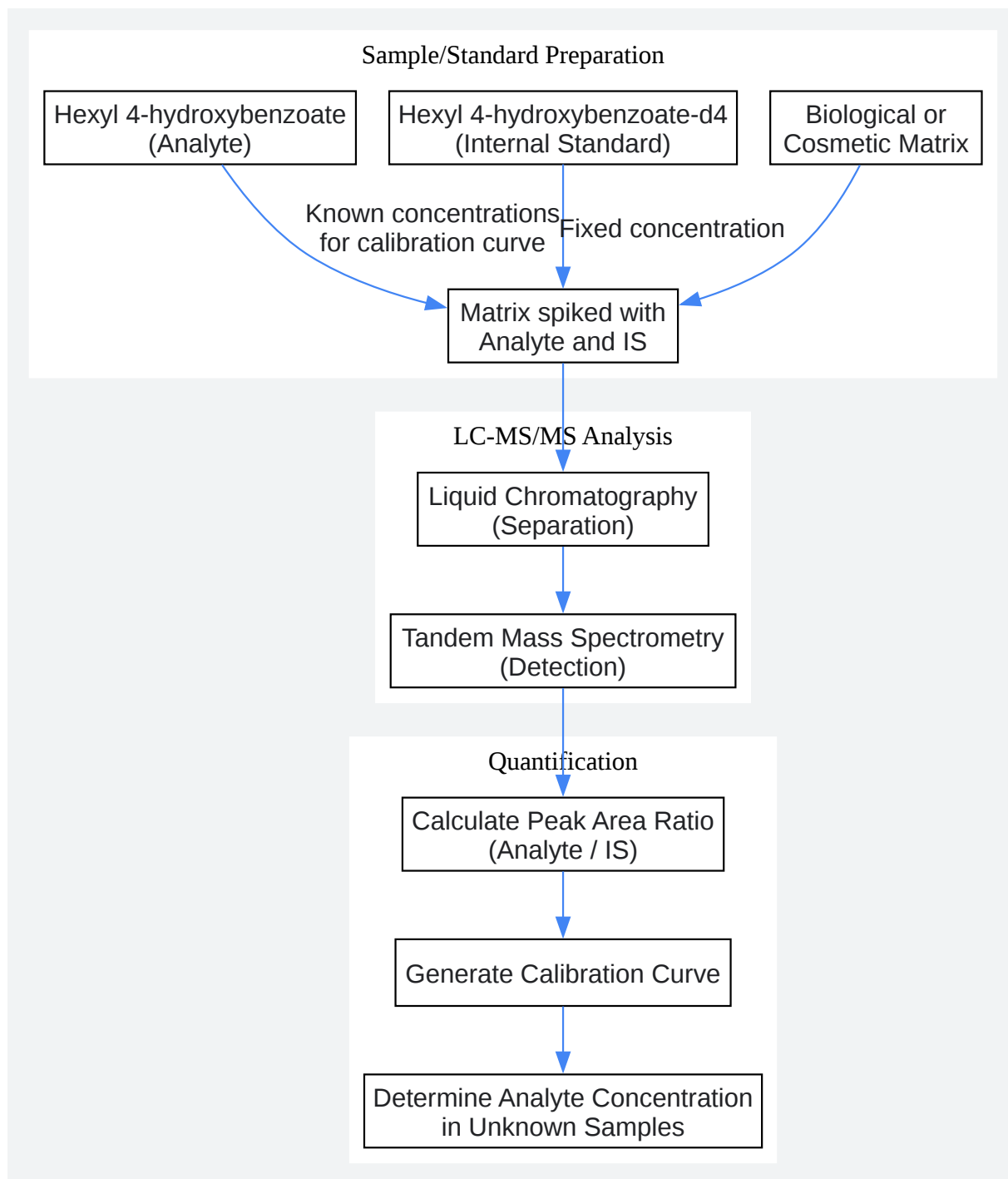
**Hexyl 4-hydroxybenzoate-d4** is a deuterated analog of hexylparaben, commonly used as an internal standard in quantitative analytical methods due to its similar chemical and physical properties to the analyte, but with a distinct mass. The primary commercial suppliers of this compound are LGC Standards and Chiron.

Below is a summary of the available quantitative data for their products. Please note that pricing is often subject to change and may require logging into the respective supplier's website for current information.

Supplier	Product Name	Catalog Number	CAS Number	Unlabeled CAS	Molecular Formula	Molecular Weight	Purity	Available Formats
LGC Standards	n-Hexyl 4-Hydroxybenzoate-2,3,5,6-d4	Not explicitly provided	224180-08-6[1]	1083-27-8[1][2]	C <sub>13</sub> H <sub>14</sub> D <sub>4</sub> O <sub>3</sub>	226.3	Not explicitly stated	Neat
Chiron	n-Hexyl 4-hydroxybenzoate-2,3,5,6-d4	C10230.13-100-ME[3]	1083-27-8 (unlabeled)[3]	1083-27-8[3]	Not explicitly stated	Not explicitly stated	Not explicitly stated	100 µg/mL in methanol[3]

## Role in Analytical Methods

Deuterated internal standards are crucial for accurate quantification in mass spectrometry-based assays. They co-elute with the target analyte and experience similar ionization effects and potential matrix interferences. By adding a known amount of the deuterated standard to samples and calibration standards, variations in sample preparation and instrument response can be normalized, leading to more precise and accurate results.



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Principle of using a deuterated internal standard for quantification.

# Experimental Protocol: Quantification of Hexylparaben in a Cosmetic Cream using LC-MS/MS

This protocol provides a detailed methodology for the quantification of hexylparaben in a cosmetic cream sample using **Hexyl 4-hydroxybenzoate-d4** as an internal standard.

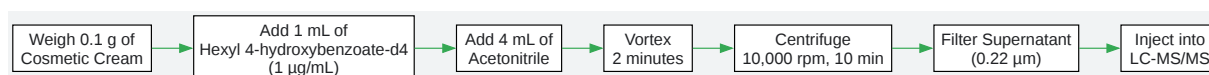
## 1. Materials and Reagents

- Hexylparaben analytical standard
- **Hexyl 4-hydroxybenzoate-d4** internal standard solution (e.g., 100 µg/mL in methanol from Chiron)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Cosmetic cream sample

## 2. Standard and Sample Preparation

- Internal Standard Spiking Solution: Prepare a working solution of **Hexyl 4-hydroxybenzoate-d4** at 1 µg/mL by diluting the stock solution with methanol.
- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of hexylparaben into a blank matrix (a cream known to be free of parabens). Add a fixed amount of the internal standard working solution to each calibration standard.
- Sample Preparation:
  - Weigh 0.1 g of the cosmetic cream sample into a centrifuge tube.
  - Add 1 mL of the internal standard spiking solution (1 µg/mL).

- Add 4 mL of acetonitrile.
- Vortex for 2 minutes to ensure thorough mixing and extraction.
- Centrifuge at 10,000 rpm for 10 minutes.
- Filter the supernatant through a 0.22  $\mu$ m syringe filter into an autosampler vial.



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## References

- 1. n-Hexyl 4-Hydroxybenzoate-2,3,5,6-d4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. n-Hexyl 4-Hydroxybenzoate-2,3,5,6-d4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. n-Hexyl 4-hydroxybenzoate-2,3,5,6-d4 [[shop.chiron.no](https://shop.chiron.no)]
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